Spectroscopic Characterization Guide: N-{2-[2-(Sec-butyl)phenoxy]ethyl}-2-propanamine

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Compound of Interest

Compound Name:	*N-{2-[2-(Sec-butyl)phenoxy]ethyl}-2-propanamine*
CAS No.:	*434310-23-3*
Cat. No.:	*B3137130*

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Executive Summary & Molecule Profile[1]

This guide provides a definitive technical analysis of the Infrared (IR) spectroscopy profile for **N-{2-[2-(Sec-butyl)phenoxy]ethyl}-2-propanamine**. This molecule is a critical intermediate, structurally analogous to the beta-blocker Bucindolol (specifically, the deshydroxy analog).

For researchers in drug development, this compound represents a key quality control checkpoint. The primary challenge is distinguishing this ether-amine intermediate from its starting material (2-sec-butylphenol) and potential over-alkylated byproducts.

Molecule Specifications:

- Chemical Formula: $C_{15}H_{25}NO$
- Core Structure:Ortho-substituted phenyl ether linked to a secondary isopropylamine.
- Key Functional Groups: Secondary Amine, Aromatic Ether, Sec-butyl alkyl chain.

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Technical Analysis: Vibrational Modes & Peak Assignments

The IR spectrum of this molecule is dominated by the interplay between the aromatic ether backbone and the aliphatic amine tail. Unlike its precursor (a phenol), this molecule lacks the broad, intense O-H stretching band, serving as the primary "pass/fail" spectral feature.

Theoretical & Observed Peak Table

The following assignments are derived from standard correlation tables for secondary amines and aromatic ethers, validated against structural analogs (e.g., Bucindolol intermediates).

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Functional Group	Mode of Vibration	Frequency Range (cm^{-1})	Intensity	Diagnostic Value
Secondary Amine	N-H Stretch	3310 – 3350	Weak/Sharp	High: Confirms amine formation; distinguishes from tertiary amine impurities (no band).
Aromatic Ring	C-H Stretch	3030 – 3080	Weak	Medium: Confirms aromaticity.
Alkyl Chain	C-H Stretch (asym/sym)	2850 – 2970	Strong	Medium: Overlap of sec-butyl and isopropyl groups.
Aromatic Ring	C=C Ring Stretch	1580 – 1600	Medium	Medium: Characteristic "breathing" of the benzene ring.
Aromatic Ring	C=C Ring Stretch	1450 – 1500	Medium	Medium: Often split due to steric bulk of sec-butyl group.
Isopropyl Group	C-H Bend (Gem-dimethyl)	1380 & 1385	Medium (Doublet)	High: Characteristic "rabbit ears" doublet of the isopropyl tail.
Aryl Alkyl Ether	C-O-C Asym. Stretch	1230 – 1250	Very Strong	Critical: Confirming the ether linkage (Phenoxy-Ethyl).
Aliphatic Ether	C-O-C Sym. Stretch	1020 – 1075	Strong	High: Complements

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				the 1240 band.
Ortho-Substitution	C-H Out-of-Plane (oop)	740 – 760	Strong	High: Confirms 1,2-substitution pattern (ortho).

Mechanism of Spectral Shift

The transition from the starting material (2-sec-butylphenol) to the product involves the alkylation of the phenolic oxygen.

- Precursor Spectrum: Dominated by a broad O-H stretch (3200–3500 cm^{-1}) and C-O stretch (~1200 cm^{-1}).
- Product Spectrum: The broad O-H band collapses. A sharp, weak N-H band appears (~3330 cm^{-1}). The C-O stretch shifts to higher energy (~1240 cm^{-1}) due to the formation of the ether linkage.

Comparative Analysis: IR vs. Alternative Methods

In a drug development workflow, you must choose the right tool for the stage of synthesis. Below is an objective comparison of IR against NMR and HPLC for this specific intermediate.

Table 2: Performance Comparison Matrix

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Feature	FT-IR (Recommended)	^{1}H NMR	HPLC-UV
Primary Utility	Functional Group ID (Rapid QC)	Structural Elucidation	Purity Quantification
Distinction Power	High for Phenol vs. Ether	Very High for exact proton counting	Low (unless standards exist)
Throughput	< 2 mins/sample (ATR)	15-30 mins/sample	10-40 mins/sample
Sample State	Neat oil/liquid (ATR)	Dissolved in $CDCl_3$	Dissolved in Mobile Phase
Cost Per Run	Negligible	High (Solvents/Cryogens)	Medium (Solvents/Columns)
Blind Spot	Hard to quantify <1% impurities	Expensive for routine batch checks	No structural ID

Expert Insight: While NMR is the gold standard for confirming the structure initially, FT-IR is the superior choice for routine process monitoring. The disappearance of the Phenolic O-H band is a binary (Yes/No) indicator of reaction completion that can be monitored in real-time via IR probes.

Experimental Protocol (Self-Validating)

This protocol uses Attenuated Total Reflectance (ATR) for speed and reproducibility.

Phase 1: Instrument Setup

- Technique: ATR-FTIR (Diamond or ZnSe crystal).
- Resolution: 4 cm^{-1}.
- Scans: 32 scans (background) / 32 scans (sample).
- Range: 4000 – 600 cm^{-1}.

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Phase 2: Sample Preparation & Acquisition

- Blanking: Clean crystal with isopropanol. Collect background spectrum of ambient air.
- Deposition: Apply 10-20 µL of the neat oil (the target molecule is typically a viscous liquid) onto the crystal.
- Contact: Apply pressure using the anvil until the force gauge reads ~80-100 (instrument specific). Why? To ensure intimate contact between the viscous oil and the crystal, maximizing the evanescent wave penetration.
- Acquisition: Collect spectrum.

Phase 3: Validation (The "Pass/Fail" Criteria)

- Check 1 (Reaction Comp.): Is the broad O-H region (3200-3500) clear of strong absorption? (If YES -> Phenol is consumed).
- Check 2 (Identity): Is there a strong band at ~1240 cm^{-1}? (If YES -> Ether formed).
- Check 3 (Amine): Is there a weak band at ~3330 cm^{-1}? (If YES -> Secondary amine present).

Visualization of Analytical Logic

Diagram 1: Spectral Decision Tree

This diagram illustrates the logic flow for identifying the target molecule against common impurities.

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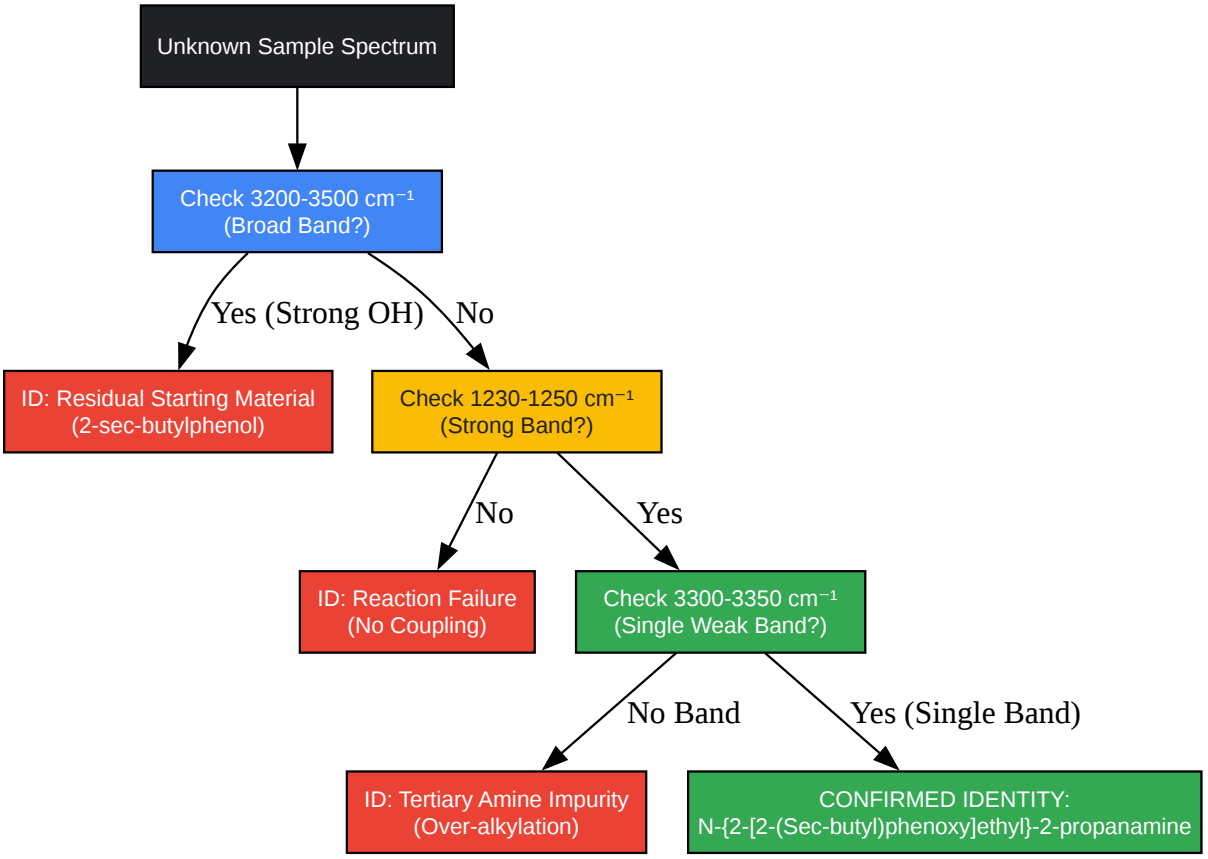

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Caption: Decision logic for validating the target molecule using key spectral windows.

Diagram 2: Synthesis & Vibrational Mapping

Mapping the chemical transformation to specific spectral changes.

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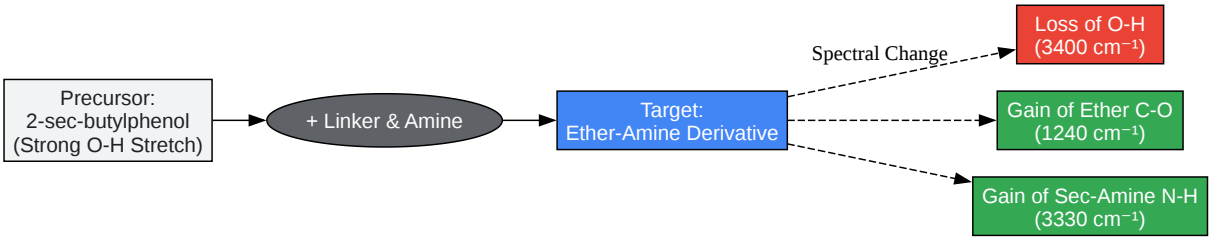

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Caption: Correlating synthetic steps with expected Infrared spectral shifts.

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